

physical and chemical properties of Amycolatopsin B.

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Amycolatopsin B*

Cat. No.: *B10823581*

[Get Quote](#)

Amycolatopsin B: A Technical Guide for Researchers

For the attention of: Researchers, scientists, and drug development professionals.

This document provides a comprehensive overview of the known physical, chemical, and biological properties of **Amycolatopsin B**, a glycosylated polyketide macrolide. Due to the limited public availability of the primary research article, this guide summarizes all accessible data and clearly indicates where information is currently unavailable.

Core Physical and Chemical Properties

Amycolatopsin B was first isolated from the Australian soil bacterium *Amycolatopsis* sp. MST-108494.^[1] It belongs to a class of complex natural products that are of significant interest for their potential therapeutic applications.

Property	Value	Source
Molecular Formula	C ₆₀ H ₉₈ O ₂₂	[2]
Molecular Weight	1171.4 g/mol	[2]
CAS Number	2209112-97-8	[2]
Appearance	Data not available	-
Melting Point	Data not available	-
Specific Optical Rotation	Data not available	-
Solubility	Soluble in methanol and DMSO	[2]
Long-term Storage	-20°C	[2]

Note: Detailed quantitative data for melting point and specific optical rotation, as well as comprehensive ¹H and ¹³C NMR spectral data, are not available in the public domain at the time of this report. This information is likely contained within the primary publication, which is not openly accessible.

Chemical Structure

The detailed 2D and 3D structure of **Amycolatopsin B** has been determined through spectroscopic analysis, as referenced in the primary literature. However, the complete structural data and diagrams are not publicly available. It is characterized as a glycosylated polyketide macrolide.[2]

Biological Activity

Amycolatopsin B has demonstrated significant cytotoxic activity against human cancer cell lines. This suggests potential for its development as an anticancer agent.

Cell Line	Cancer Type	IC ₅₀ (μM)	Source
SW620	Human Colon Cancer	0.14	[3]
NCIH-460	Human Lung Cancer	0.28	[3]

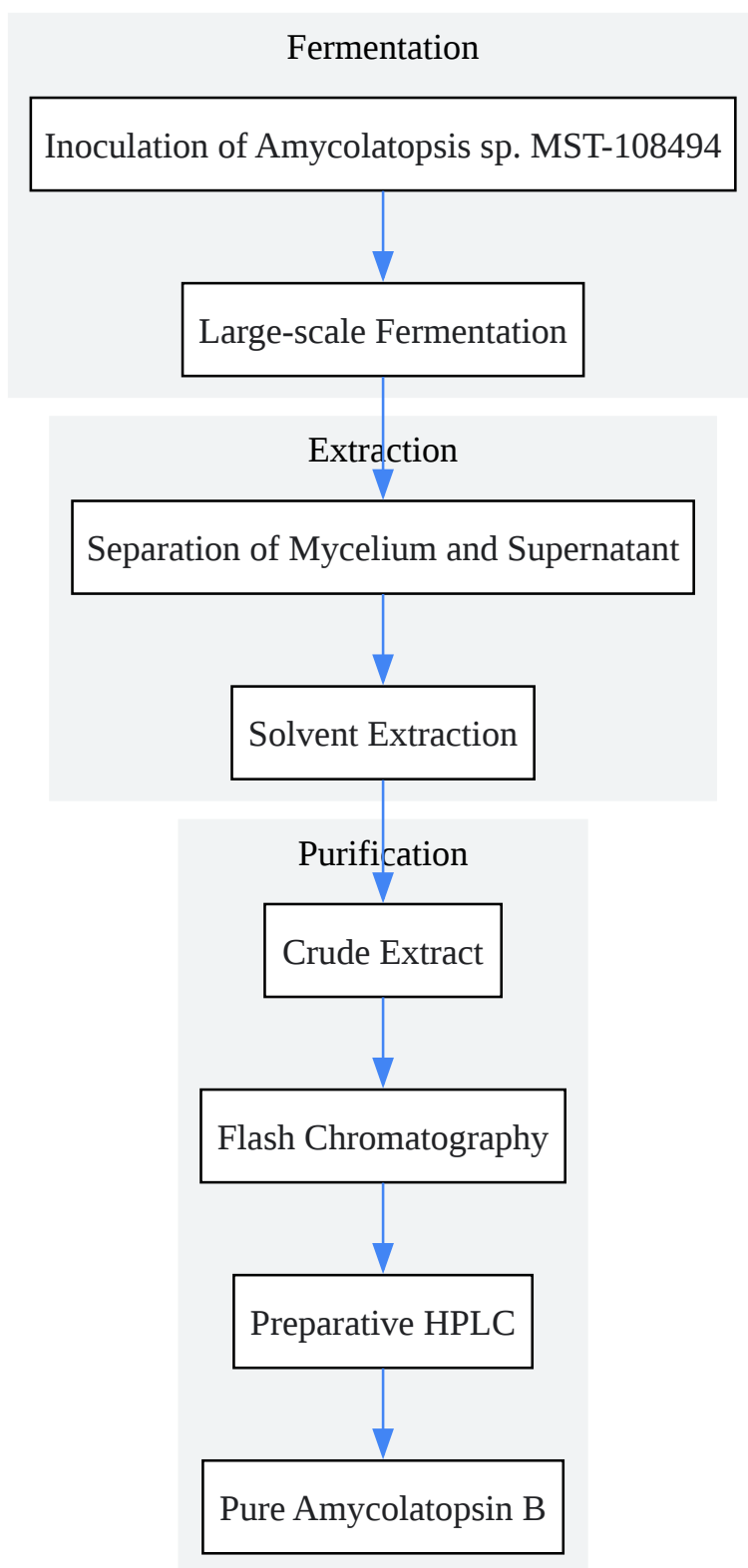
The biological activity of related compounds, Amycolatopsin A and C, has been reported against *Mycobacterium bovis* (BCG) and *Mycobacterium tuberculosis* (H37Rv).[1]

Experimental Protocols

Detailed experimental protocols for the isolation, purification, and specific bioassays of **Amycolatopsin B** are not publicly available. The following sections outline general methodologies typically employed for such compounds, based on available literature for similar molecules.

Fermentation and Isolation (General Methodology)

A general workflow for the isolation of secondary metabolites from *Amycolatopsis* species is depicted below. This process typically involves cultivation of the bacterial strain, followed by extraction of the culture broth and mycelium, and subsequent chromatographic purification of the target compound.



[Click to download full resolution via product page](#)

Fig. 1: General workflow for isolation.

Cytotoxicity Assay (General Protocol)

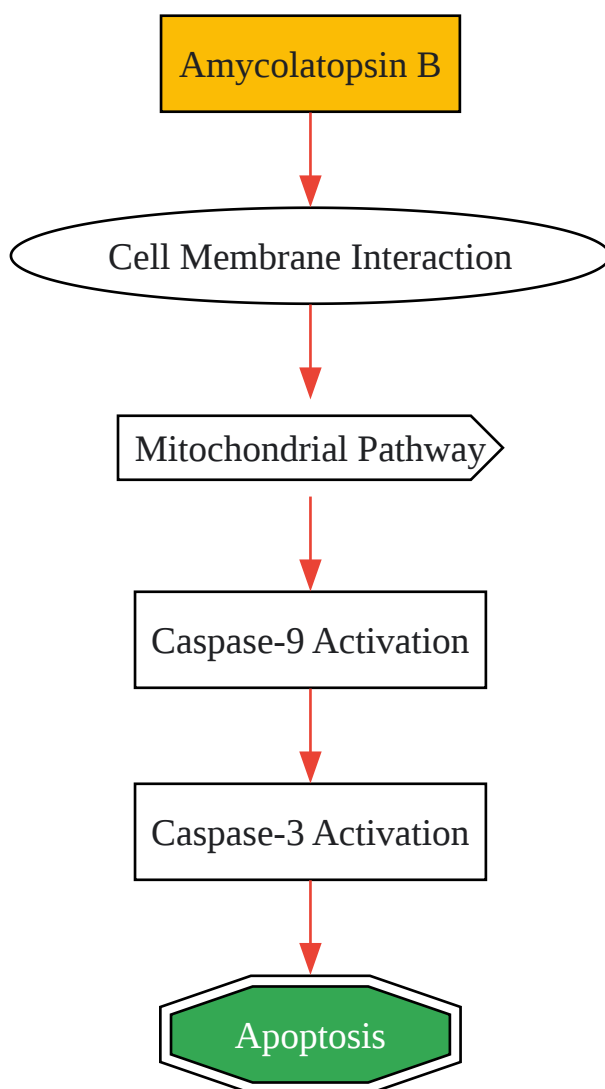
The cytotoxicity of **Amycolatopsin B** against the SW620 and NCIH-460 cell lines was likely determined using a standard cell viability assay, such as the MTT or MTS assay. A generalized protocol is as follows:

- **Cell Seeding:** Cancer cells are seeded into 96-well plates at a predetermined density and allowed to adhere overnight.
- **Compound Treatment:** The cells are treated with a serial dilution of **Amycolatopsin B** and a vehicle control (e.g., DMSO).
- **Incubation:** The plates are incubated for a specified period (e.g., 48 or 72 hours).
- **Viability Assessment:** A reagent such as MTT is added to each well. Viable cells metabolize the MTT into a colored formazan product.
- **Data Analysis:** The absorbance is measured using a plate reader, and the IC₅₀ value is calculated from the dose-response curve.

Mechanism of Action and Signaling Pathways

Currently, there is no publicly available information regarding the specific mechanism of action of **Amycolatopsin B** or the signaling pathways it may modulate to exert its cytotoxic effects. Research into the mechanism of action of other cytotoxic natural products often investigates the induction of apoptosis, cell cycle arrest, or inhibition of key cellular processes.

The diagram below illustrates a hypothetical signaling pathway for apoptosis induction, a common mechanism for anticancer agents. It is important to note that the involvement of these specific pathways for **Amycolatopsin B** has not been experimentally verified.



[Click to download full resolution via product page](#)

Fig. 2: Hypothetical apoptotic pathway.

Conclusion and Future Directions

Amycolatopsin B is a promising natural product with potent cytotoxic activity against human colon and lung cancer cell lines. However, a significant portion of the detailed scientific data required for further drug development is not currently in the public domain. Future research should focus on:

- Elucidating the precise mechanism of action and identifying the cellular targets of **Amycolatopsin B**.

- Investigating the specific signaling pathways modulated by this compound.
- Conducting further studies to obtain detailed physicochemical and structural data.

The availability of the full primary research publication would be instrumental in advancing the scientific community's understanding of this potentially valuable molecule.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Amycolatopsins A-C: antimycobacterial glycosylated polyketide macrolides from the Australian soil Amycolatopsis sp. MST-108494 - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
- 3. Secondary Metabolites of the Genus Amycolatopsis: Structures, Bioactivities and Biosynthesis - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [physical and chemical properties of Amycolatopsin B.]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b10823581#physical-and-chemical-properties-of-amycolatopsin-b]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com